

# Proper Disposal of Benzyl Laurate: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Benzyl laurate

Cat. No.: B086544

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **benzyl laurate**, a common emollient ester used in cosmetic formulations and as a fragrance ingredient. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide is intended for researchers, scientists, and drug development professionals.

## Hazard Assessment and Regulatory Overview

**Benzyl laurate** is not classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for a majority of notifications.<sup>[1]</sup> However, the absence of a harmonized classification does not preclude the need for responsible disposal. As a general principle, all laboratory chemicals should be managed as chemical waste unless explicitly stated otherwise by institutional and local regulations.

The Resource Conservation and Recovery Act (RCRA) governs the management of hazardous wastes in the United States.<sup>[2][3]</sup> It is the responsibility of the waste generator to determine if a substance is hazardous.<sup>[2][3]</sup> State and local regulations may have additional or more stringent requirements.<sup>[2][4]</sup> Therefore, it is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Key takeaway: While not acutely hazardous, **benzyl laurate** should be disposed of as a chemical waste. Do not pour it down the drain or dispose of it in regular trash.<sup>[5]</sup>

## Personal Protective Equipment (PPE) and Spill Management

Before handling **benzyl laurate** for disposal, ensure you are wearing appropriate PPE:

- Safety goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

In the event of a spill, contain the liquid with an inert absorbent material such as vermiculite, sand, or commercial absorbent pads.<sup>[5]</sup> Collect the absorbed material into a designated, labeled container for chemical waste.<sup>[5]</sup> Clean the spill area thoroughly with soap and water.<sup>[5]</sup>

## Benzyl Laurate Disposal Procedure

The following is a step-by-step guide for the proper disposal of **benzyl laurate**. This procedure is based on best practices for non-hazardous chemical waste.

### Step 1: Waste Collection

- Collect waste **benzyl laurate** in a dedicated, leak-proof container made of a compatible material (e.g., high-density polyethylene, glass).
- Ensure the container is clearly labeled "Waste **Benzyl Laurate**" and includes the date of accumulation.
- Do not mix **benzyl laurate** with other waste streams unless explicitly permitted by your institution's EHS guidelines.

### Step 2: Container Management

- Keep the waste container securely sealed when not in use.
- Store the container in a designated satellite accumulation area (SAA) for chemical waste.
- Ensure the SAA is in a well-ventilated area, away from incompatible materials.

### Step 3: Disposal Request

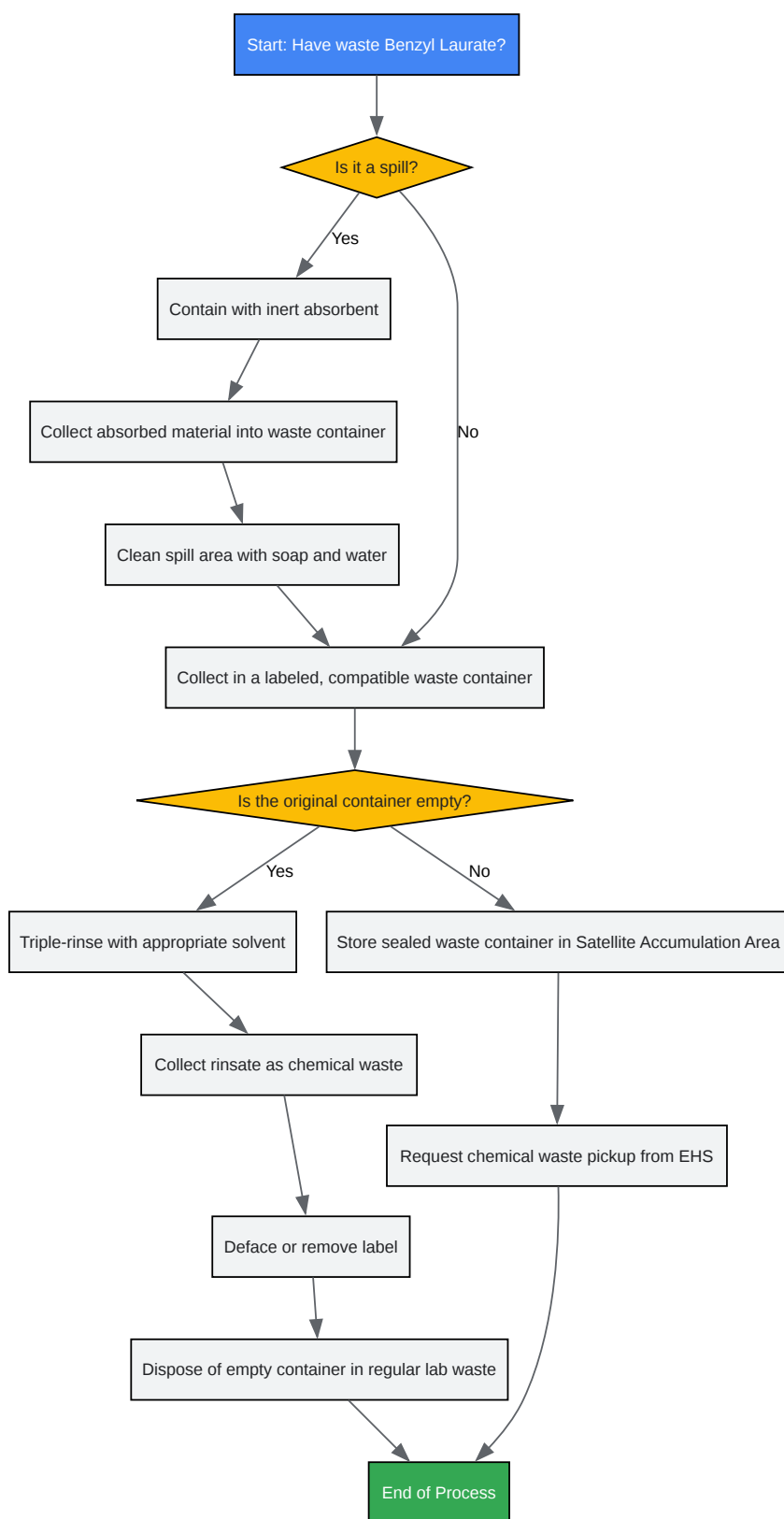
- Once the container is nearly full, or in accordance with your facility's waste pickup schedule, submit a chemical waste pickup request to your EHS department.
- Follow your institution's specific procedures for waste manifest documentation.

Empty Containers: Empty containers that previously held **benzyl laurate** should be triple-rinsed with a suitable solvent (e.g., ethanol or acetone). The rinsate must be collected and disposed of as chemical waste.<sup>[6]</sup> After triple-rinsing and allowing the container to dry completely, it may be disposed of as regular laboratory glass or plastic waste, provided the label has been defaced or removed.<sup>[7]</sup>

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C19H30O2	<sup>[1]</sup>
Molecular Weight	290.4 g/mol	<sup>[1]</sup>
Flash Point	> 93.33 °C (> 200 °F)	<sup>[8]</sup>
Water Solubility	0.01491 mg/L @ 25 °C (estimated)	<sup>[8]</sup>
GHS Hazard	Generally not classified as hazardous	<sup>[1]</sup>

## Benzyl Laurate Disposal Workflow



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Caption: Workflow for the proper disposal of **benzyl laurate**.

Disclaimer: This information is intended as a general guide. Always consult your institution's specific Environmental Health and Safety (EHS) protocols and local regulations for chemical waste disposal.

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## References

- 1. Benzyl laurate | C<sub>19</sub>H<sub>30</sub>O<sub>2</sub> | CID 8791 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. youtube.com [youtube.com]
- 3. Hazardous Waste Regulations [rila.org]
- 4. dtsc.ca.gov [dtsc.ca.gov]
- 5. benchchem.com [benchchem.com]
- 6. rtong.people.ust.hk [rtong.people.ust.hk]
- 7. Hazardous Waste Disposal Procedures | The University of Chicago Environmental Health and Safety [safety.uchicago.edu]
- 8. benzyl laurate, 140-25-0 [thegoodscentscompany.com]
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